

Reference standards for 2-(2-Phenylpropoxy)acetic acid analysis

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Compound of Interest

Compound Name: 2-(2-Phenylpropoxy)acetic acid

CAS No.: 189012-79-1

Cat. No.: B2955038

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Reference Standards for 2-(2-Phenylpropoxy)acetic acid Analysis^{[1][2]}

Executive Summary & Technical Context

2-(2-Phenylpropoxy)acetic acid (CAS: 189012-79-1) is a critical structural analogue often encountered in the impurity profiling of phenyl-substituted ether drugs and intermediates (e.g., related to the synthesis of phenylpropanol derivatives).^{[1][2]} In drug development, it serves as a vital reference marker for monitoring process-related impurities or degradants formed during the alkylation of 2-phenyl-1-propanol.

The Analytical Challenge: The molecule contains a chiral center at the C2 position of the propoxy chain (

). Standard chemical purity analysis (HPLC-UV) is insufficient; researchers must also control for enantiomeric purity (R- vs. S-isomer) to ensure the safety and efficacy of the final pharmaceutical product, especially if the parent drug is administered as a pure enantiomer.

This guide compares the three primary classes of reference standards available for this compound, providing experimental protocols to validate their quality.

Comparative Guide: Reference Standard Alternatives

When sourcing a standard for **2-(2-Phenylpropoxy)acetic acid**, "purity" is not a singular metric.^[3] You must choose based on the intended use (e.g., qualitative ID vs. quantitative assay).

Comparison Matrix: Performance & Suitability

Feature	Option A: ISO 17034 CRM	Option B: Analytical Standard (>98%)	Option C: Research Grade / In-House
Primary Use	Quantitative Assay, Method Validation, Calibration	Impurity ID, Retention Time Marker, System Suitability	Early-stage R&D, Synthesis Optimization
Certified Purity	99.0%+ (Mass Balance/qNMR)	>98% (Area Normalization)	Variable (often >95%)
Uncertainty	Explicitly defined (U)	Not defined	Unknown
Traceability	SI-Traceable (NIST/BIPM)	Traceable to internal primary	Lot-specific only
Chiral Definition	Explicit (ee% defined)	Often Racemic (check CoA)	Undefined (Racemic)
Water/Solvent	Quantified (KF/GC-HS)	Estimated	Not tested
Cost/Availability	High / Low Stock	Moderate / Good Stock	Low / High Availability

Expert Analysis of Alternatives

- Option A (The Gold Standard): Essential for Phase III clinical release testing or when the compound is a "Specified Impurity" with strict limits (<0.10%). The defined uncertainty allows for accurate calculation of Relative Response Factors (RRF).

- Option B (The Workhorse): The recommended choice for routine stability testing and method development. Ensure the Certificate of Analysis (CoA) includes H-NMR and Mass Spec data to verify identity.
- Option C (The Risk): Suitable only if you perform a full Standard Qualification Protocol (described below). Using this for quantitative analysis without purification and characterization is a compliance violation.

Experimental Protocols: Self-Validating Systems

To ensure scientific integrity, you must validate your chosen standard. Do not rely solely on the vendor's CoA.

Protocol 1: Purity & Identity Verification (HPLC-UV-MS)

Objective: Confirm chemical purity and molecular mass.^[4]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 min.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (carbonyl) and 254 nm (phenyl); MS (ESI+).
- Acceptance Criteria:
 - Main peak purity >98.0% (by peak area).
 - MS matches 195.23 Da (approx).
 - No single secondary peak >0.5%.

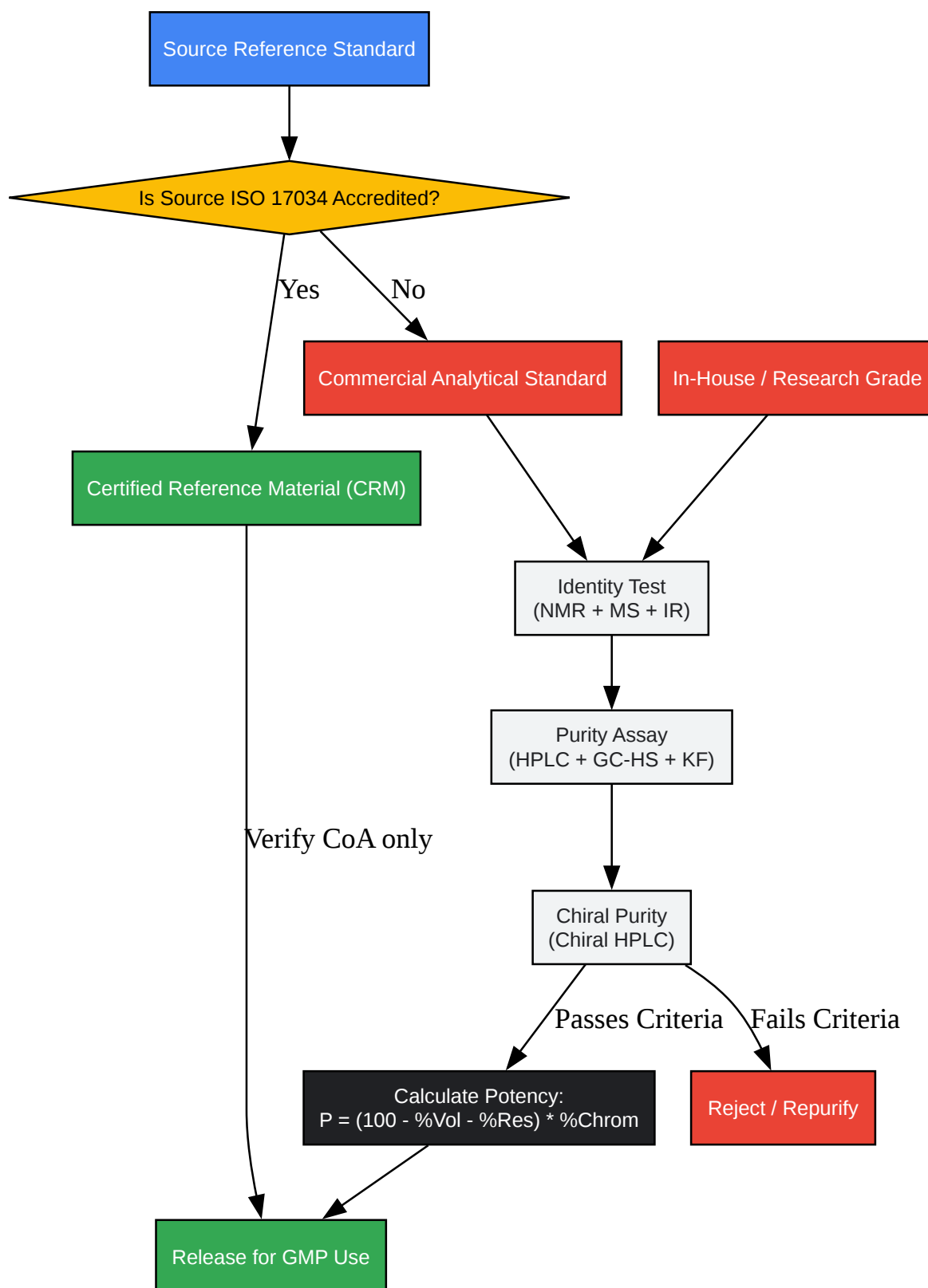
Protocol 2: Chiral Purity Determination (Chiral HPLC)

Objective: Determine the enantiomeric ratio (R/S).

- Column: Immobilized Polysaccharide (e.g., Chiralpak IC or AD-H, 250 x 4.6 mm, 5 μ m).
- Mobile Phase: n-Hexane : Isopropanol : TFA (90 : 10 : 0.1).
- Mode: Isocratic.
- Flow Rate: 1.0 mL/min.
- Temperature: 25°C.
- Critical Step: Verify resolution () between enantiomers is >1.5 . If the standard is racemic, you should see two peaks of equal area (50:50).

Visualization: Standard Qualification Workflow

The following diagram illustrates the decision logic for qualifying a reference standard based on its source and intended application.



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Figure 1: Decision tree for the qualification of **2-(2-Phenylpropoxy)acetic acid** reference standards. Note the mandatory chiral testing step for non-CRM sources.

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